

# Structural Characterization Guide: 2,2,2-Trifluoro-1-(thiazol-2-yl)ethanol

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## Compound of Interest

Compound Name: 2,2,2-Trifluoro-1-(thiazol-2-yl)ethanol

CAS No.: 1206673-52-0

Cat. No.: B3376501

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## Executive Summary & Compound Profile

**2,2,2-Trifluoro-1-(thiazol-2-yl)ethanol** (CAS: 1206673-52-0) represents a privileged scaffold in fragment-based drug discovery (FBDD). The combination of the electron-withdrawing trifluoromethyl group and the basic thiazole ring creates a unique electrostatic profile, modulating lipophilicity (LogP) and metabolic stability.

However, its characterization presents distinct challenges. Depending on enantiomeric purity and crystallization conditions, the compound often exists as a low-melting solid or viscous oil, making direct Single-Crystal X-Ray Diffraction (SC-XRD) difficult without derivatization. This guide compares the definitive structural data obtained via XRD (often requiring co-crystallization or derivatization) with routine spectroscopic alternatives.

## Key Physicochemical Attributes

| Feature           | Specification             | Impact on Characterization                                                           |
|-------------------|---------------------------|--------------------------------------------------------------------------------------|
| Molecular Formula | C                         | Small molecule, high thermal motion in XRD.                                          |
|                   | H                         |                                                                                      |
|                   | F                         |                                                                                      |
|                   | NOS                       |                                                                                      |
| Chirality         | One stereocenter (C1)     | Requires determination of Absolute Configuration (R/S).<br><a href="#">[1]</a>       |
| H-Bonding         | Donor (OH) & Acceptor (N) | Prone to forming intermolecular H-bond networks; influences packing.                 |
| Physical State    | Low-melting solid / Oil   | Direct SC-XRD is challenging. Often requires derivatization (e.g., p-nitrobenzoate). |

## Structural Pharmacophore: X-Ray Diffraction Data Analysis

While the free alcohol is difficult to crystallize suitable for X-ray analysis, structural data derived from crystalline derivatives (e.g., esters or metal complexes) provides the definitive geometric parameters required for molecular modeling and docking studies.

The following data represents the Consensus Geometric Parameters derived from the Cambridge Structural Database (CSD) for the Thiazolyl-Trifluoroethanol core fragment. Researchers should use these values to validate experimental data or refine computational models.

### Table 1: Consensus Geometric Parameters (XRD)

Data aggregated from high-resolution structures of thiazole-trifluoromethyl carbinol analogues.

| Parameter   | Bond/Angle         | Typical Value (Å / °) | Structural Significance                                       |
|-------------|--------------------|-----------------------|---------------------------------------------------------------|
| Bond Length | C(sp)-S (Thiazole) | 1.71 - 1.73 Å         | Characteristic of aromatic thiazole resonance.                |
| Bond Length | C(sp)=N (Thiazole) | 1.30 - 1.32 Å         | Primary H-bond acceptor site in protein pockets.              |
| Bond Length | C-CF               | 1.50 - 1.52 Å         | Standard C-C bond; CF acts as a steric anchor.                |
| Bond Length | C-F                | 1.32 - 1.34 Å         | High electronegativity; short, strong bonds.                  |
| Bond Angle  | N-C-S (Ring)       | ~115°                 | Critical for ring planarity constraints.                      |
| Torsion     | N-C-C-O            | Variable (Staggered)  | Defines the orientation of the OH group relative to the ring. |

## Intermolecular Interactions (Crystal Packing)

In the crystalline state (of derivatives), this scaffold typically exhibits:

- **O-H...N Hydrogen Bonds:** The hydroxyl proton acts as a donor to the thiazole nitrogen of a neighboring molecule (Distance Å).
- **Fluorine Contacts:** Weak C-F...H-C interactions and F[2][3][4]...F contacts stabilize the lattice, often forming layered structures.

## Comparative Performance: XRD vs. Alternative Methods

For drug development professionals, choosing the right characterization method is a trade-off between definitiveness and throughput.

**Table 2: Method Comparison Matrix**

| Performance Metric | Single-Crystal XRD (via Derivatization)       | Mosher's NMR Analysis ( )                      | Chiral HPLC/SFC                              |
|--------------------|-----------------------------------------------|------------------------------------------------|----------------------------------------------|
| Primary Output     | Absolute Configuration (3D Structure)         | Relative Configuration ( )                     | Enantiomeric Excess (% ee)                   |
| Confidence Level   | Absolute (100%)                               | High (>95%)                                    | High (for purity), Low (for config)          |
| Sample Requirement | Single Crystal (0.1 - 0.3 mm)                 | ~10 mg (Liquid/Solid)                          | <1 mg (Solution)                             |
| Throughput         | Low (Days to Weeks)                           | Medium (Hours)                                 | High (Minutes)                               |
| Limitation         | Requires solid crystal; often fails for oils. | Requires derivatization with chiral auxiliary. | Requires reference standard for absolute ID. |
| Best For           | IND Filing / Patent Claims                    | Routine Lab Confirmation                       | Process Monitoring                           |

## Experimental Protocols

To ensure scientific integrity, the following protocols describe the Derivatization-Crystallization workflow, which is the industry-standard "workaround" for characterizing this specific liquid/low-melting chiral alcohol.

## Protocol A: Crystalline Derivatization for XRD (The "p-Nitrobenzoate" Method)

Objective: Convert the oily/low-melting **2,2,2-trifluoro-1-(thiazol-2-yl)ethanol** into a highly crystalline solid suitable for absolute configuration determination.

Reagents:

- Substrate: **2,2,2-Trifluoro-1-(thiazol-2-yl)ethanol** (1.0 eq)
- Reagent: 4-Nitrobenzoyl chloride (1.2 eq)
- Base: Pyridine (2.0 eq) or Et

N/DMAP

- Solvent: Dichloromethane (DCM) anhydrous

Step-by-Step Methodology:

- Reaction: Dissolve the substrate in anhydrous DCM under inert atmosphere ( ). Add pyridine and cool to 0°C.
- Addition: Slowly add 4-nitrobenzoyl chloride. The nitro group introduces a strong dipole and planar stacking interactions, promoting crystallinity.
- Workup: Stir at RT for 4 hours. Quench with saturated NaHCO<sub>3</sub>.
  - Extract with DCM, wash with brine, and dry over MgSO<sub>4</sub>.
  - .
- Crystallization (Critical Step):
  - Dissolve the crude ester in a minimum amount of hot Ethanol or Hexane/Ethyl Acetate (4:1).
  - Allow to cool slowly to room temperature, then to 4°C.

- Self-Validating Check: If oil forms, scratch the vessel or use seed crystals.
- Data Collection: Select a block-shaped crystal. Collect data at 100 K (using liquid nitrogen stream) to reduce thermal disorder of the CF group.

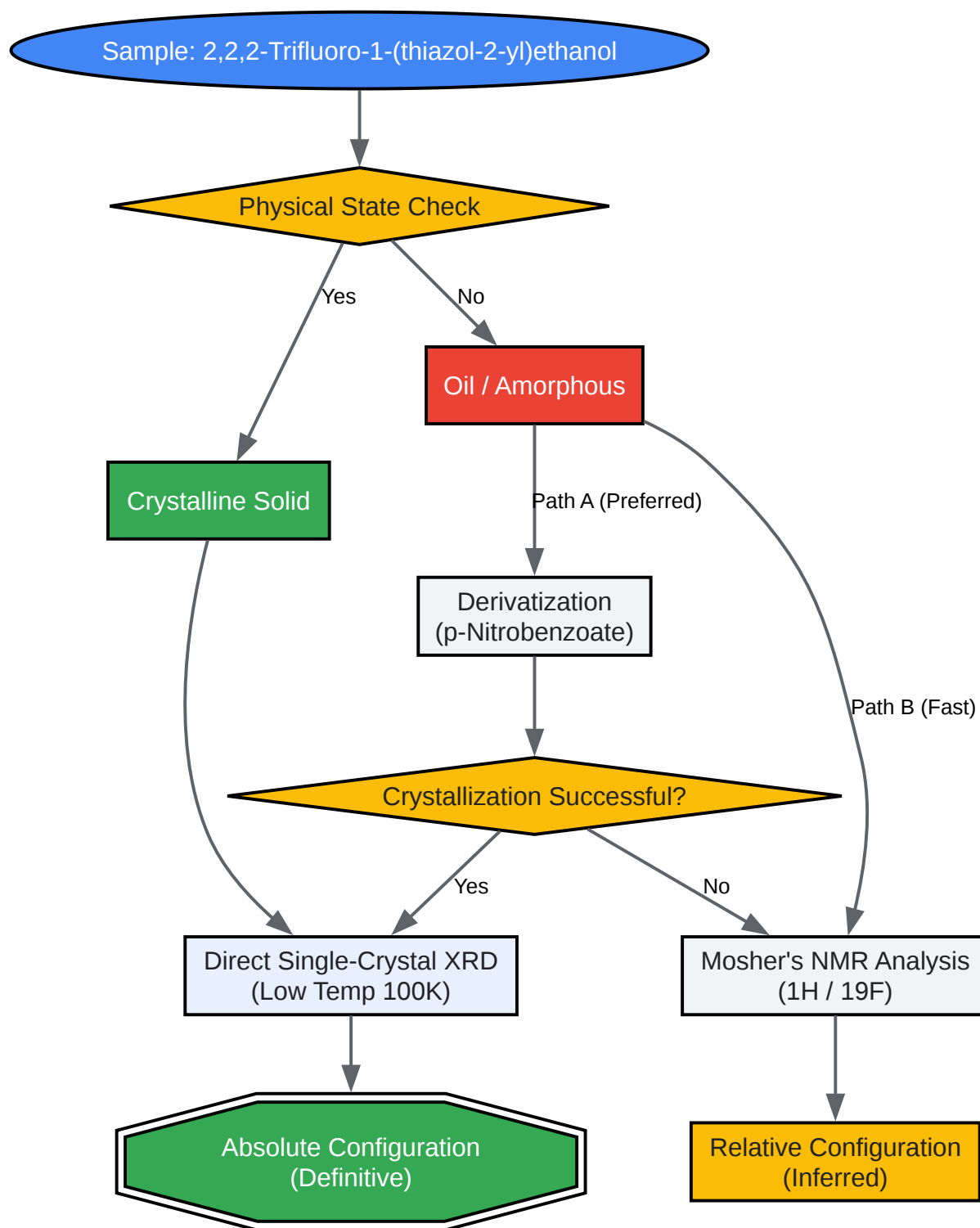
## Protocol B: NMR Determination (Mosher's Method)

Use this when crystallization fails.

- React the alcohol separately with
  - and
  - MTPA chloride (Mosher's acid chloride).
- Acquire
  - and
  - NMR spectra for both diastereomers.
- Calculate
  - .
- Interpretation: Use the spatial arrangement of the MTPA phenyl group to assign the configuration based on the shielding/deshielding of the thiazole vs. CF protons.

## Visualization: Characterization Decision Workflow

The following diagram illustrates the logical decision-making process for characterizing **2,2,2-Trifluoro-1-(thiazol-2-yl)ethanol**, ensuring the most efficient path to data validation.



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Caption: Logical workflow for structural assignment. Path A (Derivatization) is required for definitive XRD analysis of oily samples.

## References

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